

2-Bromo-3-chloro-5-hydroxypyridine CAS number

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-hydroxypyridine

Cat. No.: B141301

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An In-depth Technical Guide to **2-Bromo-3-chloro-5-hydroxypyridine**

CAS Number: 130284-56-9[\[1\]](#)[\[2\]](#)

This technical guide provides a comprehensive overview of **2-Bromo-3-chloro-5-hydroxypyridine**, a halogenated pyridine derivative. This document is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development, offering insights into its properties, synthesis, and applications.

Physicochemical Properties

The quantitative data for **2-Bromo-3-chloro-5-hydroxypyridine** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	130284-56-9	[1] [2]
Molecular Formula	C ₅ H ₃ BrCINO	
Molecular Weight	208.44 g/mol	
Appearance	Colorless to pale yellow crystalline solid	[1]
Melting Point	112-115 °C	[1]
Solubility	Soluble in chloroform and acetone; slightly soluble in water.	[1]
Purity	≥97%	
Storage	Inert atmosphere, 2-8 °C	
IUPAC Name	6-bromo-5-chloro-3-pyridinol	
InChI Key	DHKTYVVUEJTFHF-UHFFFAOYSA-N	

Synthesis Protocol

While detailed, step-by-step experimental protocols for the synthesis of **2-Bromo-3-chloro-5-hydroxypyridine** are not readily available in public literature, a general and feasible three-step preparation method has been outlined.[\[1\]](#) This synthesis pathway starts from pyridine and involves chlorination, bromination, and hydroxylation steps.

General Experimental Procedure:

- Chlorination of Pyridine: The synthesis commences with the chlorination of pyridine. This can be achieved by reacting pyridine with reagents such as hydrogen chloride or sodium hydroxide to yield 2-chloropyridine.[\[1\]](#) The specific reaction conditions, including temperature, reaction time, and purification methods, would need to be optimized.

- Bromination of 2-Chloropyridine: The second step involves the bromination of the resulting 2-chloropyridine. This reaction is typically carried out in an inert atmosphere using bromine to introduce a bromine atom at the 3-position of the pyridine ring, forming 2-chloro-3-bromopyridine.[1] Careful control of the reaction conditions is necessary to ensure selective bromination.
- Hydroxylation of 2-Chloro-3-bromopyridine: The final step is the hydroxylation of 2-chloro-3-bromopyridine to obtain the target compound, **2-Bromo-3-chloro-5-hydroxypyridine**. This transformation is conducted under alkaline conditions, for instance, by reacting with sodium hydroxide.[1] This step introduces the hydroxyl group at the 5-position.

Note: This represents a generalized synthetic route. For laboratory-scale or industrial production, further research and development would be required to establish optimal reaction parameters, yields, and purification protocols.

Synthesis Workflow Diagram

The following diagram illustrates the logical relationship in the general synthesis of **2-Bromo-3-chloro-5-hydroxypyridine**.



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Caption: General synthesis workflow for **2-Bromo-3-chloro-5-hydroxypyridine**.

Applications

2-Bromo-3-chloro-5-hydroxypyridine is primarily utilized as a chemical intermediate in organic synthesis. Its trifunctional nature (bromo, chloro, and hydroxyl groups) makes it a versatile building block for the synthesis of more complex molecules. Key application areas include:

- Pharmaceuticals: It serves as a precursor or intermediate in the research and development of new drug candidates. The pyridine scaffold is a common motif in many biologically active

compounds.[\[1\]](#)[\[3\]](#)

- Agrochemicals: This compound can be used in the synthesis of novel pesticides and herbicides.[\[1\]](#)
- Dyes and Pigments: The chromophoric properties of pyridine derivatives make it a potential intermediate in the synthesis of dyes.[\[1\]](#)

Safety Information

2-Bromo-3-chloro-5-hydroxypyridine is a chemical that should be handled in a laboratory setting with appropriate personal protective equipment. It is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

The corresponding precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is crucial to consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.

Spectroscopic Data

Spectroscopic data, including ^1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, are essential for the structural confirmation and purity assessment of **2-Bromo-3-chloro-5-hydroxypyridine**. While the raw spectral data is not provided in the readily available literature, spectral information is reported to be available through specialized chemical data providers such as ChemicalBook.^[4] Researchers are advised to consult these resources for detailed spectroscopic information.

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